

Field Application of 1,3-Dichloropropene Nematicides: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-DCP

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Introduction

1,3-Dichloropropene (1,3-D) is a widely used pre-plant soil fumigant for the management of plant-parasitic nematodes in a variety of agricultural crops.^{[1][2][3]} It is a volatile organic compound that, when injected into the soil, disperses through the soil profile to control a broad spectrum of nematodes and other soil-borne pests.^{[4][5]} This document provides detailed application notes and protocols for the field application of 1,3-Dichloropropene nematicides, intended for use by researchers and agricultural scientists.

Physicochemical Properties

Understanding the properties of 1,3-Dichloropropene is crucial for its effective and safe application.

Property	Value
Chemical Formula	<chem>C3H4Cl2</chem> ^[5]
Appearance	Colorless to straw-colored liquid ^[6]
Odor	Sharp, sweet, irritating, chloroform-like ^[6]
Boiling Point	104 °C (cis-isomer), 112 °C (trans-isomer) ^[5]
Vapor Pressure	5.7 kPa (cis-isomer), 4.5 kPa (trans-isomer) at 25 °C ^[5]
Water Solubility	2.7 g/L (cis-isomer), 2.8 g/L (trans-isomer) at 25 °C ^[5]
Soil Mobility	High ^{[4][7]}

Application Methods

The two primary methods for field application of 1,3-Dichloropropene are shank injection and drip irrigation.^[1] The choice of method depends on factors such as crop type, soil condition, and available equipment.

Shank Injection (Chisel Application)

This is the most common method, involving the direct injection of the liquid fumigant into the soil at a specific depth.^{[1][8]}

Protocol for Shank Injection:

- Pre-Application Site Assessment:
 - Conduct soil sampling to determine nematode species and population density.
 - Analyze soil texture, moisture content, and organic matter levels. Fumigants are generally less effective in soils with high organic matter.^[9]
 - Ensure the field is free of excessive crop debris.

- Equipment Calibration:
 - Calibrate the injection equipment to ensure the desired application rate is delivered uniformly.
 - Check for any leaks in the system.
- Application:
 - Inject 1,3-Dichloropropene at a depth of 12 to 18 inches (30 to 46 cm) below the soil surface.[\[1\]](#)[\[4\]](#)[\[8\]](#)
 - Maintain a consistent tractor speed to ensure even distribution.
- Soil Sealing:
 - Immediately after application, seal the chisel traces to minimize volatilization of the fumigant.[\[8\]](#)[\[10\]](#)
 - Common sealing methods include disking, rolling, or applying a tarp over the treated area.[\[1\]](#)[\[8\]](#) Immediate irrigation can also aid in sealing the soil.[\[8\]](#)

Drip Irrigation (Chemigation)

This method involves applying 1,3-Dichloropropene through a drip irrigation system, often under a plastic film to reduce emissions.[\[1\]](#)

Protocol for Drip Irrigation:

- System Setup and Pre-Application Check:
 - Ensure the drip irrigation system is functioning correctly with uniform water distribution.
 - Install and check backflow prevention devices.
- Application:
 - Apply 1,3-Dichloropropene emulsifiable concentrate formulations through the drip lines.

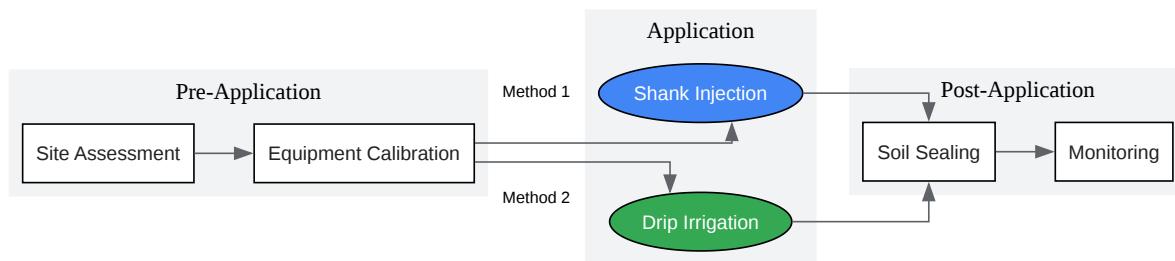
- The application depth is typically shallower, around 1 to 15 cm below the soil surface.[1]
- Soil Sealing:
 - The use of plastic film (tarp) is often required to minimize atmospheric emissions and enhance efficacy.[1]

Application Rates

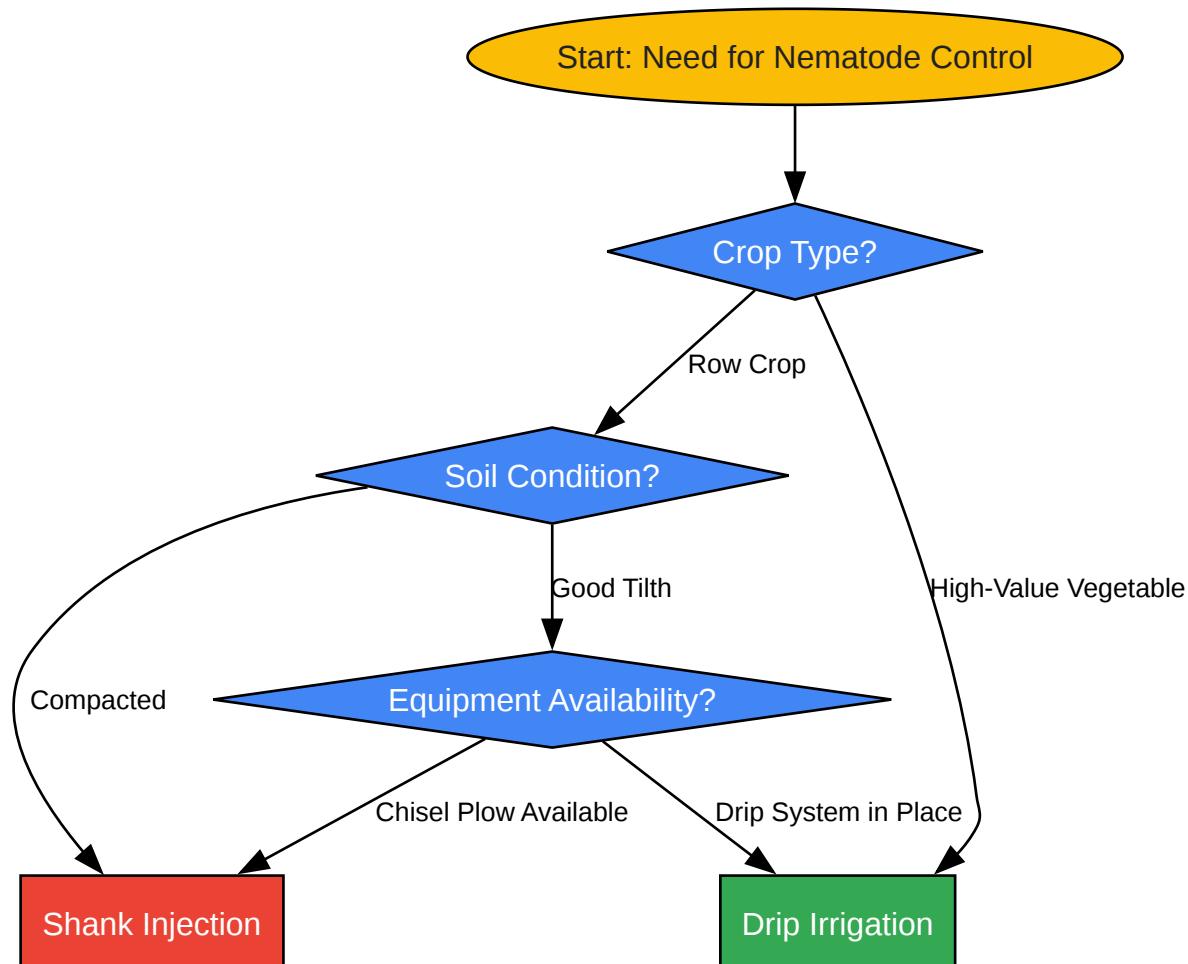
Application rates for 1,3-Dichloropropene vary depending on the crop, soil type, and target pest.

Crop Type	Soil Type	Application Rate (Broadcast Equivalent)	Reference
Vegetable Crops	Mineral Soils	~100-130 kg/ha	[1]
Vegetable Crops	Muck or Peat Soils	~275 kg/ha	[1]
Tree and Vine Crops	-	~380 kg/ha	[1]
Spring Squash	Deep Sand Soils	84, 112, and 168 liters/ha	[10]
Tomato	-	80, 120, and 180 L/ha	[11]
Potato	-	30 g a.i. m ⁻² (in combination)	[12]
Established Vineyards	-	7.4 to 12 L/ha (as 200 ppm solution)	[13]

Experimental Workflows and Logical Relationships

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Caption: Workflow for the field application of 1,3-Dichloropropene.

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Caption: Decision tree for selecting an application method.

Safety Precautions and Personal Protective Equipment (PPE)

1,3-Dichloropropene is a hazardous substance and requires strict adherence to safety protocols. It is classified for restricted use, meaning it can only be handled by certified applicators.[4][14]

Required Personal Protective Equipment (PPE):

- Coveralls: One-piece coveralls with long sleeves and pants made of laminated fabric.[14]
- Head Protection: Liquid-proof hat, such as a plastic hard hat.[14]
- Gloves and Boots: Heavy-duty, liquid-proof (neoprene/synthetic) work gloves and boots.[14]
- Eye Protection: Chemical worker goggles, face shield, or safety glasses.[14]
- Respiratory Protection: A half-face air-purifying respirator with an organic-vapor-removing cartridge is required for all handlers, with some exceptions for enclosed cabs.[15]

Handling and Re-entry:

- Thoroughly wash with soap and water after handling and before eating or smoking.[14]
- Contaminated clothing must be removed immediately and disposed of properly.[14]
- A re-entry interval of 72 hours after application is required, during which workers entering the treated area must wear protective clothing.[14]

Environmental Fate and Considerations

1,3-Dichloropropene is volatile and can be lost to the atmosphere from the soil surface.[8] It has a relatively short half-life in soil, ranging from 2 to 17 days under aerobic conditions at 20°C.[1] Due to its mobility in soil, there is a potential for leaching into groundwater, although extensive monitoring suggests this risk is low when used according to label directions.[1][4] To

mitigate environmental risks, regulations may include buffer zones around treated areas and restrictions on application near wells.[4][16]

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